

# Personal protective equipment for handling Ethyl 2-(2-cyanophenyl)acetate

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## Compound of Interest

Compound Name: **Ethyl 2-(2-cyanophenyl)acetate**

Cat. No.: **B183921**

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## Essential Safety and Handling Guide for Ethyl 2-(2-cyanophenyl)acetate

Disclaimer: A specific Safety Data Sheet (SDS) for **Ethyl 2-(2-cyanophenyl)acetate** (CAS No. 67237-76-7) was not readily accessible. The following information is based on the safety data for the closely related and structurally similar compound, Ethyl cyanoacetate (CAS No. 105-56-6), and should be used as a precautionary guide. It is imperative to consult the specific SDS provided by the supplier upon receipt of **Ethyl 2-(2-cyanophenyl)acetate** and to conduct a thorough risk assessment before handling.

This guide provides immediate safety, operational, and disposal information for researchers, scientists, and drug development professionals working with **Ethyl 2-(2-cyanophenyl)acetate**.

## Key Safety and Physical Data

The following table summarizes the known hazard classifications and physical properties for Ethyl cyanoacetate, which may be similar to **Ethyl 2-(2-cyanophenyl)acetate**.

Parameter	Value	Reference
GHS Pictogram	 alt text	<a href="#">[1]</a>
Signal Word	Warning	<a href="#">[1]</a> <a href="#">[2]</a>
GHS Hazard Statements	H302: Harmful if swallowed. H312: Harmful in contact with skin. H315: Causes skin irritation. H319: Causes serious eye irritation. H332: Harmful if inhaled.	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	<chem>C5H7NO2</chem> (for Ethyl cyanoacetate)	<a href="#">[4]</a>
Molecular Weight	113.11 g/mol (for Ethyl cyanoacetate)	<a href="#">[1]</a>
Appearance	Colorless to pale yellow liquid	<a href="#">[4]</a> <a href="#">[5]</a>
Boiling Point	208 - 210 °C (406 - 410 °F)	<a href="#">[3]</a> <a href="#">[6]</a>
Melting Point	-22 °C (-8 °F)	<a href="#">[6]</a>
Flash Point	85 °C (185 °F)	<a href="#">[7]</a>
Density	1.06 g/cm³ at 20 °C	<a href="#">[8]</a>
Solubility	Insoluble in water. Soluble in ethanol and ether.	<a href="#">[5]</a>

## Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory to ensure personal safety when handling this compound.

- Eye and Face Protection: Wear chemical safety goggles and a face shield.[\[3\]](#) Contact lenses should not be worn.

- Skin Protection:
  - Gloves: Wear chemical-resistant gloves (e.g., butyl rubber, Viton®).[6] Gloves should be inspected before use and disposed of properly after.[3]
  - Clothing: A full chemical-resistant suit or a lab coat with long sleeves is required.[3] Safety footwear should also be worn.[9]
- Respiratory Protection: If working outside a fume hood or if vapors are likely to be generated, use a NIOSH (US) or CEN (EU) approved respirator with an appropriate cartridge for organic vapors.[3]

## Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for laboratory safety and environmental compliance.

### Operational Plan: Step-by-Step Handling Protocol

- Preparation and Inspection:
  - Before handling, ensure that an emergency eyewash station and safety shower are readily accessible and have been recently tested.[9]
  - Work exclusively in a well-ventilated area, preferably within a certified chemical fume hood.[9]
  - Inspect all PPE for integrity before donning.
- Chemical Handling:
  - Avoid direct contact with skin, eyes, and clothing.[7]
  - Do not inhale vapors or mists.[3]
  - Use spark-proof tools and avoid sources of ignition such as open flames and hot surfaces.
  - Ground all containers and transfer equipment to prevent static discharge.

- Storage:
  - Store in the original, tightly sealed container in a cool, dry, and well-ventilated area.[9]
  - Keep away from incompatible materials, including strong oxidizing agents, strong acids, and strong bases.[7]
  - Protect from direct sunlight and heat.[7]
- Spill Management:
  - Minor Spills:
    - Evacuate non-essential personnel from the area.[9]
    - Wearing full PPE, absorb the spill with an inert, non-combustible material such as vermiculite, sand, or earth.[10]
    - Collect the absorbed material into a labeled, sealable container for hazardous waste disposal.[10]
    - Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
  - Major Spills:
    - Evacuate the laboratory immediately and alert emergency responders.[10]
    - Prevent the spill from entering drains or waterways.[10]

## Disposal Plan

All waste generated must be treated as hazardous.

- Waste Collection:
  - Collect all unused material and contaminated items (e.g., gloves, absorbent materials) in a designated, labeled hazardous waste container.
  - Do not mix with other waste streams unless compatibility is confirmed.

- Disposal Procedure:
  - Dispose of the chemical waste through a licensed professional waste disposal service.[3]
  - The material may be dissolved in a combustible solvent and incinerated in a chemical incinerator equipped with an afterburner and scrubber.[11]
  - Ensure compliance with all local, regional, and national environmental regulations.[8]

## First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

- If Inhaled: Move the person to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[2]
- In Case of Skin Contact: Immediately remove all contaminated clothing. Flush the affected skin area with large amounts of soap and water for at least 15 minutes. Seek medical attention if irritation persists.[10]
- In Case of Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[1]
- If Swallowed: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3]

## Workflow Visualization

The following diagram illustrates the standard workflow for the safe handling and disposal of **Ethyl 2-(2-cyanophenyl)acetate**.

Caption: Workflow for Safe Handling and Disposal of **Ethyl 2-(2-cyanophenyl)acetate**.

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